

Application Notes and Protocols for the Analytical Detection of N-Nitroso-Meropenem

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

Cat. No.: *B15811780*

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Introduction

N-nitroso-meropenem is a potential nitrosamine impurity that can arise in meropenem drug products.[1] Nitrosamine impurities are a class of compounds that are considered probable human carcinogens, making their detection and quantification in pharmaceutical products a critical regulatory and safety concern.[2][3] The acceptable intake (AI) limit for **N-nitroso-meropenem**, as a nitrosamine drug substance related impurity (NDSRI), has been set by the U.S. Food and Drug Administration (FDA) at 1500 ng/day.[4] This necessitates the use of highly sensitive and specific analytical methods to ensure that levels of this impurity in meropenem products are well below this safety threshold.

This document provides detailed application notes and protocols for the detection and quantification of **N-nitroso-meropenem** in meropenem drug substances and products. The primary recommended technique is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which offers the required sensitivity and selectivity for trace-level analysis.[5][6] An alternative High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method is also presented as a screening tool.

Analytical Methods Overview

The choice of analytical method depends on the required sensitivity and the specific laboratory instrumentation available. LC-MS/MS is the gold standard for nitrosamine analysis due to its high selectivity and ability to achieve low detection limits.[5] HPLC-UV can be a viable alternative for initial screening or in situations where MS detection is not readily available, although it may lack the required sensitivity for trace-level quantification.[7][8][9]

Table 1: Comparison of Analytical Techniques for N-Nitroso-Meropenem Detection

Parameter	LC-MS/MS	HPLC-UV
Principle	Separation by liquid chromatography followed by detection based on mass-to-charge ratio.	Separation by liquid chromatography followed by detection based on UV absorbance.
Sensitivity	High (ng/mL to pg/mL levels)	Moderate (µg/mL to high ng/mL levels)[7]
Selectivity	Very High	Moderate
Confirmation	High (based on parent and product ion masses)	Low (based on retention time)
Application	Confirmatory analysis and routine quality control.	Screening and preliminary analysis.

Experimental Protocols

Protocol 1: LC-MS/MS Method for the Quantification of N-Nitroso-Meropenem

This protocol is based on established methods for the analysis of nitrosamine impurities in pharmaceutical products and is adapted for the specific analysis of **N-nitroso-meropenem** in a meropenem matrix.

1. Sample Preparation

- **Drug Substance:** Accurately weigh approximately 50 mg of the meropenem drug substance into a 15 mL centrifuge tube.
- **Drug Product (Tablets/Powder for Injection):** Weigh and finely powder a representative number of tablets or the contents of vials to obtain a powder equivalent to 50 mg of meropenem. Transfer this to a 15 mL centrifuge tube.
- **Extraction:** Add 10 mL of methanol to the centrifuge tube. Vortex for 1 minute and then sonicate for 20 minutes to ensure complete dissolution of **N-nitroso-meropenem**.[\[10\]](#)
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 15 minutes to precipitate any undissolved excipients.[\[11\]](#)[\[12\]](#)
- **Filtration:** Filter the supernatant through a 0.22 µm PVDF syringe filter into an HPLC vial for analysis.[\[11\]](#)[\[12\]](#)

2. Chromatographic Conditions

Parameter	Condition
Instrument	UHPLC system coupled to a triple quadrupole mass spectrometer
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

3. Mass Spectrometric Conditions

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr
MRM Transitions	To be determined by infusion of N-nitroso-meropenem standard. A hypothetical transition could be based on the protonated molecular ion [M+H] ⁺ .

4. Quantitative Data (Typical Performance)

The following table presents typical performance characteristics that should be established during method validation.

Parameter	Typical Value
Limit of Detection (LOD)	0.05 ng/mL
Limit of Quantification (LOQ)	0.15 ng/mL
Linearity (r ²)	> 0.995
Accuracy (% Recovery)	80-120%
Precision (%RSD)	< 15%

Protocol 2: HPLC-UV Screening Method for N-Nitroso-Meropenem

This method is suitable for screening purposes where high sensitivity is not the primary requirement.

1. Sample Preparation

Follow the same sample preparation procedure as described in Protocol 1.

2. Chromatographic Conditions

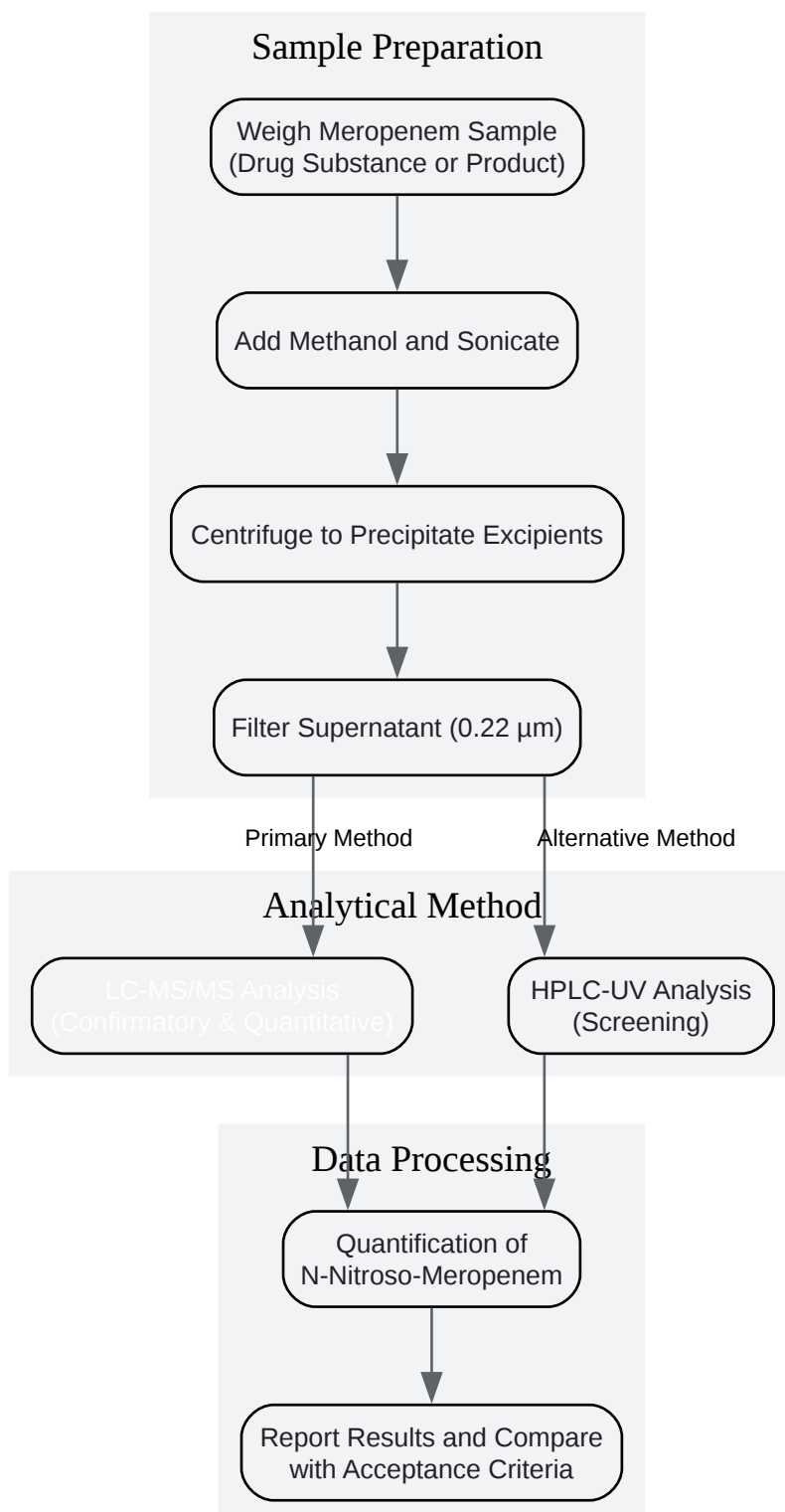
Parameter	Condition
Instrument	HPLC system with a UV/PDA detector
Column	C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	10% B to 90% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	20 μ L
UV Detection Wavelength	230 nm (or a more specific wavelength determined by UV scan of N-nitroso-meropenem standard)

3. Quantitative Data (Typical Performance)

Parameter	Typical Value
Limit of Detection (LOD)	5 ng/mL
Limit of Quantification (LOQ)	15 ng/mL[7]
Linearity (r^2)	> 0.99
Accuracy (% Recovery)	85-115%
Precision (%RSD)	< 10%

Visualizations

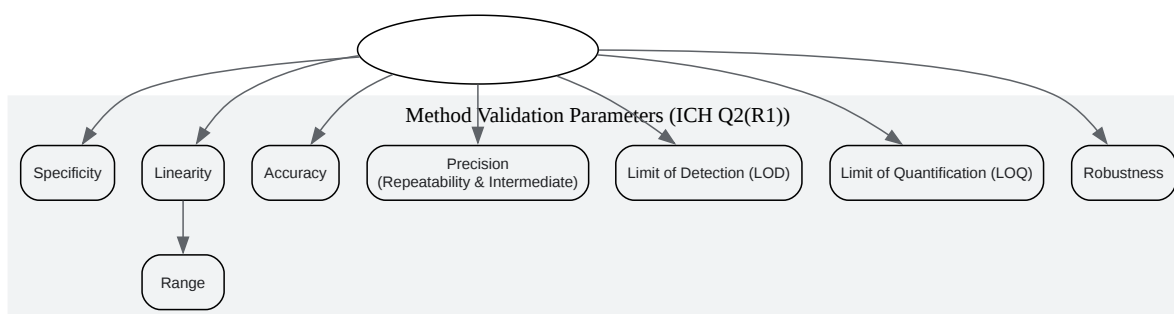
Experimental Workflow for N-Nitroso-Meropenem Analysis



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Caption: Workflow for the analysis of **N-nitroso-meropenem** in meropenem samples.

Logical Relationship of Analytical Method Validation



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Caption: Key parameters for the validation of the analytical method.

Conclusion

The analytical methods outlined in this document provide a robust framework for the detection and quantification of **N-nitroso-meropenem** in pharmaceutical products. The LC-MS/MS method is recommended for its high sensitivity and specificity, which are essential for ensuring that meropenem products meet the stringent regulatory requirements for nitrosamine impurities. Proper method validation is crucial to guarantee reliable and accurate results, thereby ensuring patient safety.

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